

Troubleshooting foaming issues in MDEA-based amine treating units

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Compound of Interest

Compound Name: *N*-Methyldiethanolamine

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Technical Support Center: MDEA-Based Amine Treating Units

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in addressing foaming issues encountered in MDEA-based amine treating units.

Frequently Asked Questions (FAQs)

Q1: What is foaming in an MDEA amine treating unit and why is it a problem?

A1: Foaming is the formation of a stable layer of gas bubbles in the amine solution.[1] Pure amine solutions do not typically foam; foaming is a result of contaminants.[2][3] This phenomenon is problematic as it can lead to significant operational issues, including reduced acid gas removal efficiency, loss of amine solvent, decreased mass transfer area, and potential shutdowns of the unit.[4]

Q2: What are the primary causes of foaming in MDEA solutions?

A2: The leading causes of foaming are contaminants that act as surfactants, reducing the surface tension of the amine solution.[2][5] These contaminants can include:

- Liquid Hydrocarbons: Condensation of hydrocarbons from the gas stream is a common cause.[2][6]

- **Suspended Solids:** Fine particulates like iron sulfide can stabilize foam.[7]
- **Amine Degradation Products:** Over time, MDEA can degrade into compounds that promote foaming.[8][9]
- **External Contaminants:** These can include corrosion inhibitors, lubricating oils from compressors, and chemicals from boiler feed water treatment.[10]
- **Excessive Antifoam Injection:** Overdosing with antifoam agents can paradoxically stabilize foam.[2][7][10]

Q3: How can I visually identify a foaming problem in my unit?

A3: Visual indicators of foaming depend on the location within the amine treating unit:

- **Absorber (Contactor):** Look for a loss in liquid level, a high differential pressure across the tower, and amine being carried over with the treated gas.[2]
- **Flash Separator:** Signs include a drop in liquid level and noticeable amine losses.[2]
- **Stripper (Regenerator):** A high differential pressure across the tower and amine present in the overhead accumulator are indicators of foaming.[2]

Q4: What immediate actions can I take to control a sudden foaming issue?

A4: The most common immediate response to a foaming event is the injection of an antifoaming agent.[2][7] This should be considered a temporary solution while the root cause is investigated.[10] It is crucial to inject the correct dosage as recommended by the manufacturer, as excessive amounts can worsen the problem.[2]

Q5: What are the long-term solutions to prevent foaming?

A5: Long-term prevention focuses on maintaining the cleanliness and chemical integrity of the amine solution.[2] Key strategies include:

- **Efficient Filtration:** Proper filtration of the feed gas and the amine solution is critical to remove solid particles and liquid hydrocarbons.[2][6]

- Activated Carbon Adsorption: Using activated carbon beds can help in removing dissolved contaminants and surfactants.[\[10\]](#)
- Temperature Control: Maintaining the lean amine temperature about 10°F (5-10°C) above the inlet gas temperature can prevent hydrocarbon condensation.[\[2\]](#)[\[10\]](#)
- Regular Amine Analysis: Routine testing of the amine solution for contaminants can help in early detection of potential foaming issues.

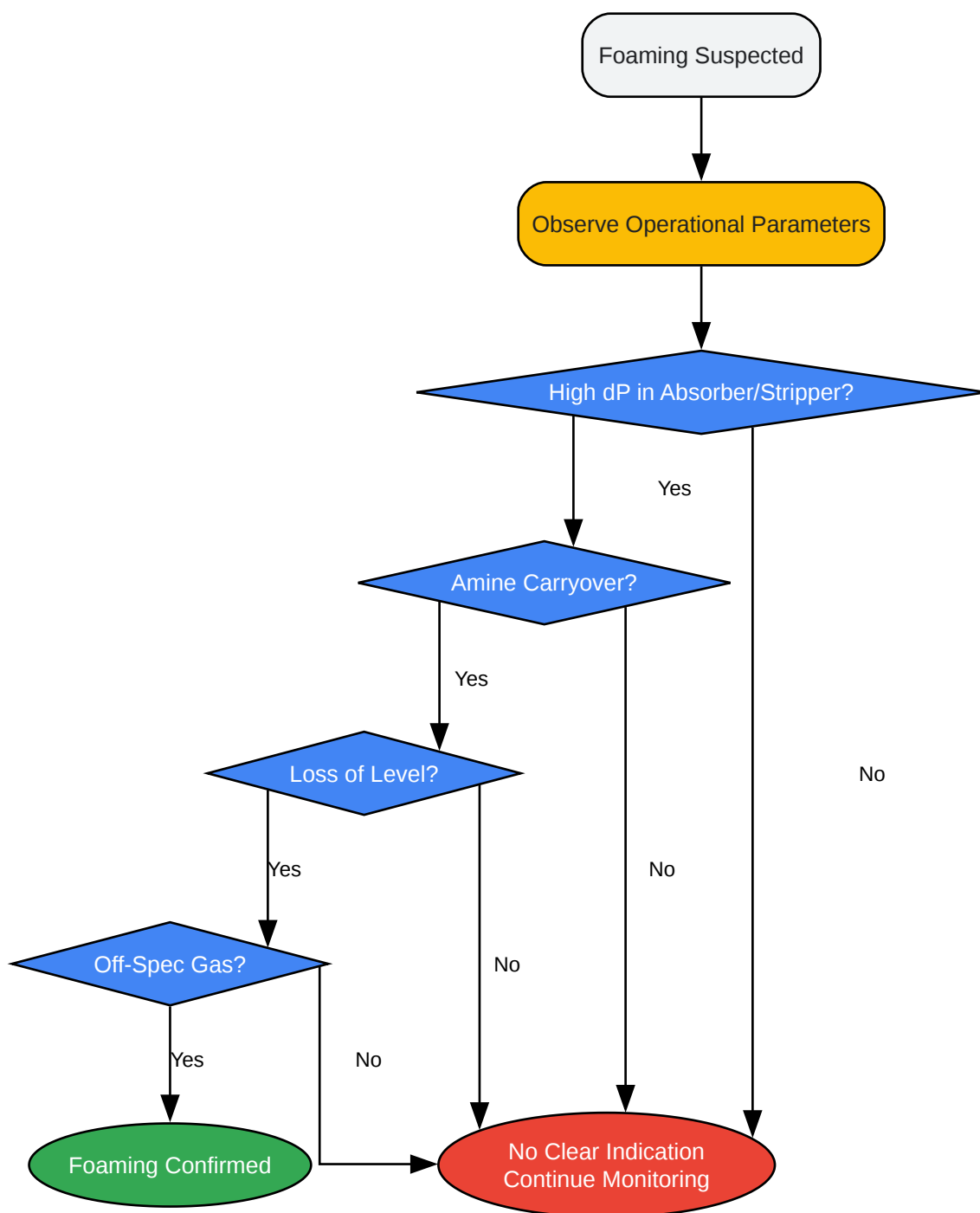
Troubleshooting Guide

This guide provides a systematic approach to identifying and resolving foaming issues in your MDEA-based amine treating unit.

Step 1: Observe and Identify Symptoms

The first step in troubleshooting is to accurately identify the symptoms of foaming.

Troubleshooting Flowchart: Initial Diagnosis



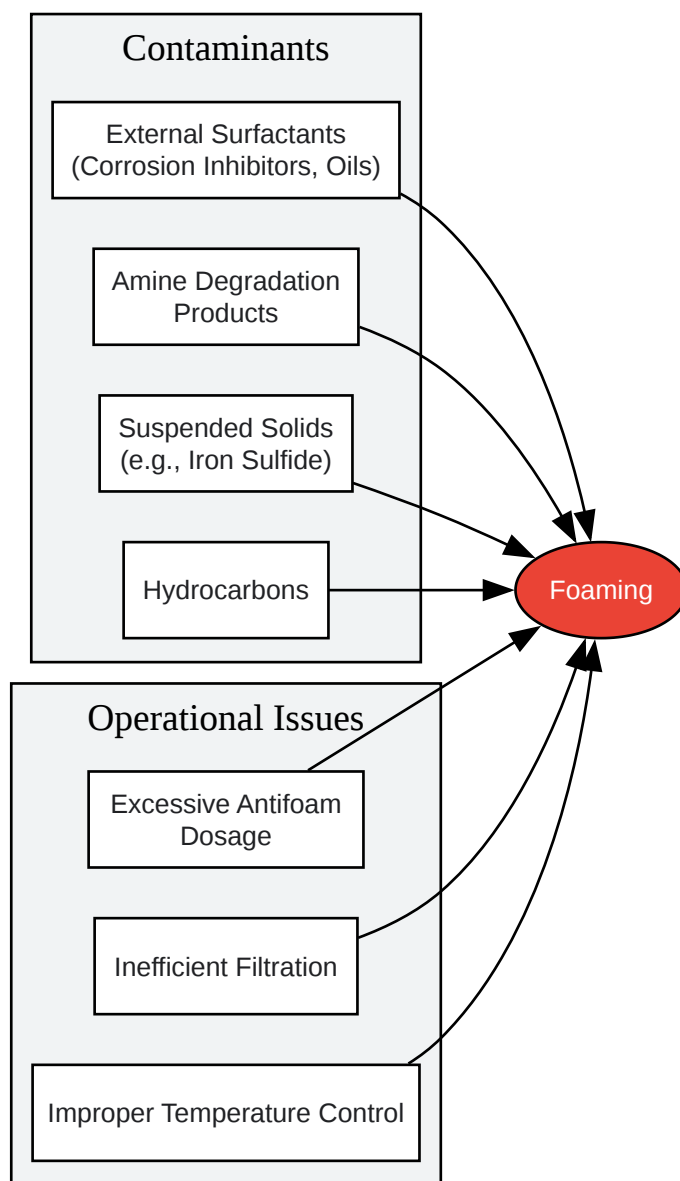
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Caption: Initial diagnosis workflow for foaming issues.

Step 2: Investigate Potential Causes

Once foaming is confirmed, the next step is to investigate the potential root causes.

Root Cause Analysis Diagram



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Caption: Relationship between root causes and foaming.

Step 3: Analytical Testing and Data Interpretation

Perform the following experiments to analyze the amine solution and identify the cause of foaming.

Experimental Protocols

1. Foam Tendency and Stability Test

Objective: To determine the foaming tendency and stability of the amine solution.

Materials:

- Graduated cylinder (1000 mL) with a gas sparging tube (fritted glass) at the bottom
- Nitrogen or air supply with a flowmeter
- Stopwatch
- Water bath for temperature control

Procedure:

- Pour 200 mL of the amine sample into the graduated cylinder.
- Place the cylinder in a water bath to bring the sample to the desired operating temperature.
- Start the gas flow through the sparging tube at a controlled rate (e.g., 200 mL/min).
- Record the initial liquid height.
- Continue gas flow for a set period (e.g., 5 minutes) and record the maximum foam height.
- Stop the gas flow and immediately start the stopwatch.
- Record the "break time," which is the time taken for the foam to completely dissipate.

Data Interpretation:

- Foam Height: A significant foam height indicates a high foaming tendency.
- Break Time: A long break time indicates high foam stability.

Acceptable analysis results are typically a foam height between 20-30 ml in a graduated cylinder and a foam break time of 5-15 seconds.[2]

Data Presentation

Table 1: Typical Foam Test Results

Sample	Foam Height (mL)	Break Time (seconds)	Foaming Tendency
Clean MDEA	< 20	< 5	Low
Contaminated MDEA	> 50	> 30	High

Table 2: Effect of Contaminants on Foaming in MDEA-PZ Solution

Contaminant	Foaming Tendency
Hexadecane	Highest
Heptanoic Acid	High
Glycine	Moderate
Bicine	Low

Data adapted from a study on MDEA-PZ solutions, which can provide insights into MDEA behavior.[8][11]

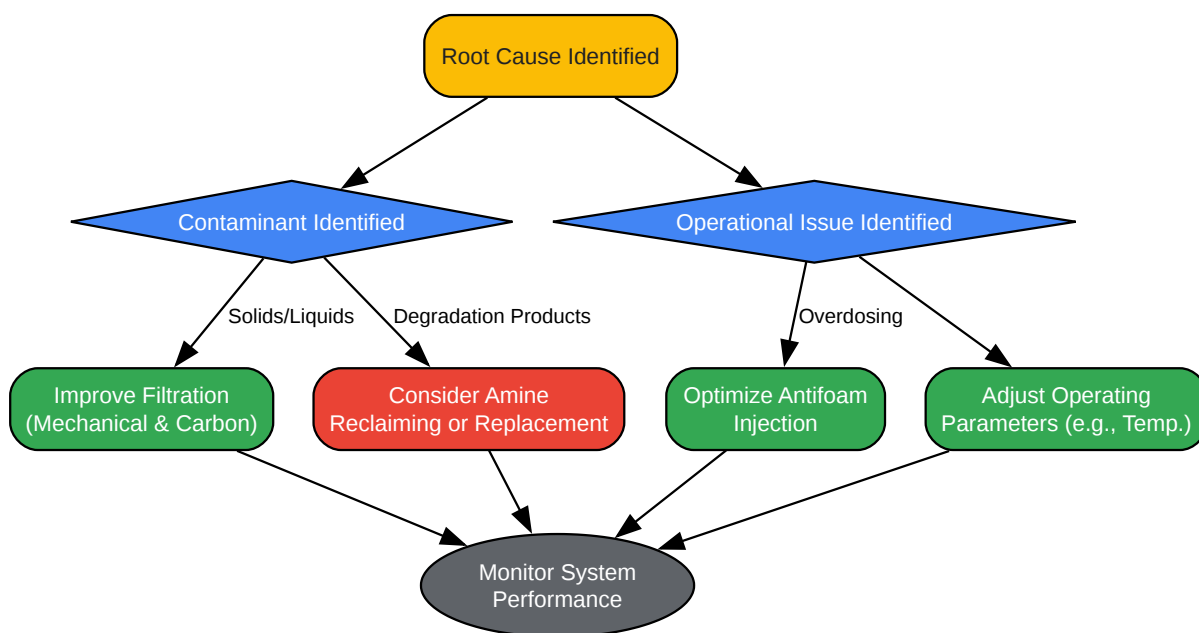
Table 3: Antifoam Agent Comparison

Antifoam Type	Advantages	Disadvantages
Silicone-based	Highly effective, fast-acting.[2]	Can be absorbed by activated carbon filters, may cause fouling if overdosed.[2]
Polyglycol-based	Not absorbed by carbon filters. [2]	May be less effective than silicone-based antifoams in some applications.
High-boiling point alcohols	Effective foam inhibitors.	Specific application effectiveness needs to be tested.[2]

Step 4: Implementing Solutions

Based on the findings from your investigation and analytical tests, implement the appropriate corrective actions.

Solution Workflow



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Caption: Workflow for implementing solutions to foaming.

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